

# A Technical Guide to (+)-Camphanic Acid Chloride: Physical Properties and Stability

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## Compound of Interest

Compound Name: (+)-Camphanic acid chloride

Cat. No.: B1139735

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chiral resolving agents is paramount. **(+)-Camphanic acid chloride**, a derivative of camphor, is a widely utilized chiral resolving agent for alcohols and amines.[1][2][3][4] Its efficacy is intrinsically linked to its physical characteristics and stability. This technical guide provides an in-depth overview of the core physical properties and stability profile of **(+)-camphanic acid chloride**, presenting quantitative data in structured tables and outlining key considerations for its handling and storage.

## Core Physical and Chemical Properties

**(+)-Camphanic acid chloride** is a colorless to off-white crystalline solid.[5][6] As a chiral molecule, its optical activity is a critical parameter for its application in enantiomeric resolution.

Property	Value	References
Molecular Formula	C <sub>10</sub> H <sub>13</sub> ClO <sub>3</sub>	[7]
Molecular Weight	216.66 g/mol	[1]
Melting Point	71-73 °C	[6]
Appearance	Off-white to yellow powder or crystals	[6][7]
Optical Activity	[α] <sub>D</sub> <sup>23</sup> +18±1°, c = 2 in dioxane	

## Spectral Data

Spectroscopic data is essential for the identification and characterization of **(+)-camphanic acid chloride**. Key spectral features are summarized below.

Spectroscopic Technique	Key Features and References
$^1\text{H}$ NMR	Characteristic peaks corresponding to the camphor scaffold are observable. Spectra are available in chemical databases for reference.[8] [9]
$^{13}\text{C}$ NMR	Spectra are available for the parent compound, (+)-camphanic acid, providing a reference for the carbon skeleton.[10]
Infrared (IR) Spectroscopy	Strong carbonyl stretching frequencies are characteristic of the acid chloride and lactone functional groups, typically observed around $1780\text{-}1805\text{ cm}^{-1}$ . [4][6][11][12]
Mass Spectrometry (MS)	The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

## Solubility Profile

The solubility of **(+)-camphanic acid chloride** is a crucial factor in its use as a derivatizing agent.

Solvent	Solubility	References
Dichloromethane	Soluble	
Ether	Soluble	
Ethyl Acetate	Soluble	
Methanol	Soluble	
Toluene	Soluble (50 g/100 mL at 0 °C)	[4][6][12]
Petroleum Ether	Crystallizes from	[4][6][12]
Water	Reacts	[4]

## Stability and Reactivity

The stability of **(+)-camphanic acid chloride** is a critical consideration for its storage and handling. As an acyl chloride, it is highly susceptible to hydrolysis.

**Moisture Sensitivity:** The primary stability concern for **(+)-camphanic acid chloride** is its reactivity with water.[1][5] It readily undergoes hydrolysis to form (+)-camphanic acid and hydrochloric acid.[1][5] This reaction is a nucleophilic acyl substitution where water acts as the nucleophile.[1] Consequently, exposure to atmospheric moisture or wet solvents will lead to the degradation of the reagent.[1][13][14]

**Thermal Stability:** While stable at recommended storage temperatures, thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[15]

**Incompatibilities:** **(+)-Camphanic acid chloride** is incompatible with strong oxidizing agents, bases, and, most notably, water and other protic solvents like alcohols.[15][16]

## Experimental Protocols: Handling and Storage

Due to its moisture sensitivity, specific handling and storage protocols are imperative to maintain the integrity of **(+)-camphanic acid chloride**.

Storage:

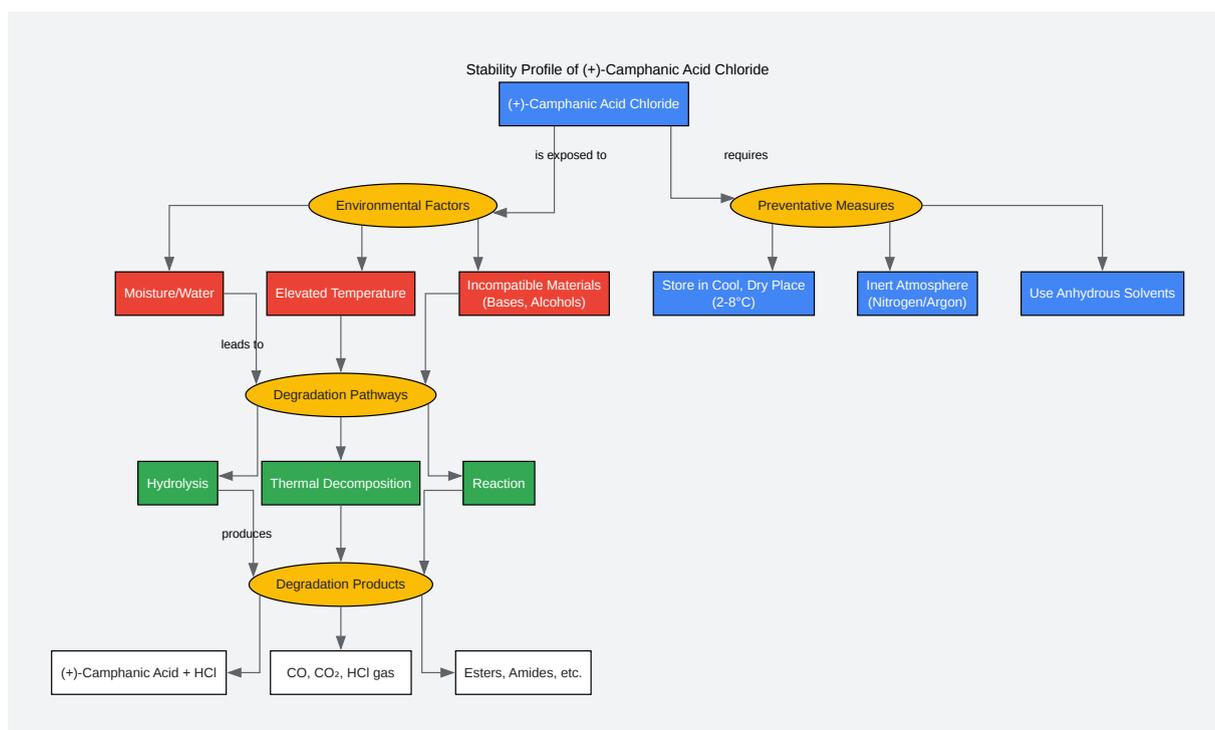
- Temperature: Store in a cool, dry, and well-ventilated place.[17] Recommended storage temperatures are typically between 2-8°C.[6]
- Atmosphere: Storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent hydrolysis.[1]
- Container: Keep the container tightly closed.[17][18]

#### Handling:

- Environment: Handle in a well-ventilated area, preferably under a chemical fume hood.[15][17]
- Precautions: Avoid contact with skin and eyes.[17] Wear suitable protective clothing, including gloves and eye protection.[15][17] Avoid the formation of dust and aerosols.[17]
- Reaction Conditions: Reactions involving **(+)-camphanic acid chloride** should be conducted under anhydrous conditions using dry solvents.[1]

## Logical Workflow for Stability Considerations

The following diagram illustrates the key factors affecting the stability of **(+)-camphanic acid chloride** and the necessary preventative measures.



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Caption: Logical workflow of **(+)-camphanic acid chloride** stability.

In conclusion, while **(+)-camphanic acid chloride** is a powerful and effective chiral resolving agent, its utility is contingent upon careful handling and storage to mitigate its inherent moisture sensitivity. By adhering to the guidelines outlined in this document, researchers can ensure the integrity and reactivity of this important chemical tool.

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- To cite this document: BenchChem. [A Technical Guide to (+)-Camphanic Acid Chloride: Physical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139735#camphanic-acid-chloride-physical-properties-and-stability]

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